Spectroscopic Analysis of 4-Iodo-3-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name:	*4-Iodo-3-nitrophenol*
CAS No.:	*113305-56-9*
Cat. No.:	*B053683*

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Iodo-3-nitrophenol** (CAS No: 50590-07-3), a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science, offering a detailed look at its nuclear magnetic resonance (NMR) and infrared (IR) spectral characteristics.

Spectroscopic Data

The following sections present the available spectroscopic data for **4-Iodo-3-nitrophenol**. The data has been compiled and organized for clarity and ease of comparison.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The ^{1}H NMR spectrum of **4-Iodo-3-nitrophenol** exhibits distinct signals corresponding to the aromatic protons.

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.98	d	9	1	H-5
7.54	d	3	1	H-2
6.92	dd	9, 3	1	H-6
5.54	bs	-	1	-OH

Solvent: $CDCl_3$, Spectrometer Frequency: 300 MHz

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

While an experimental ^{13}C NMR spectrum for **4-Iodo-3-nitrophenol** is not readily available in the public domain, the chemical shifts can be predicted based on the substituent effects of the hydroxyl (-OH), nitro ($-NO_2$), and iodo (-I) groups on the benzene ring. The table below provides an estimation of the ^{13}C chemical shifts.

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Predicted Chemical Shift (δ) ppm	Carbon Atom	Rationale for Prediction
~155-160	C-1	Carbon bearing the hydroxyl group, deshielded.
~120-125	C-2	Ortho to the hydroxyl group and meta to the nitro and iodo groups.
~145-150	C-3	Carbon bearing the nitro group, strongly deshielded.
~90-95	C-4	Carbon bearing the iodo group, shielded by the "heavy atom effect".
~130-135	C-5	Para to the hydroxyl group and ortho to the iodo group.
~115-120	C-6	Ortho to the hydroxyl group and meta to the iodo and nitro groups.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **4-Iodo-3-nitrophenol** shows characteristic absorption bands for the hydroxyl, nitro, and aromatic moieties.

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Wavenumber (cm⁻¹)	Intensity	Assignment
3150	Wide	O-H stretch (phenolic)
1600, 1580	Medium-Strong	C=C aromatic ring stretch
1512	Strong	Asymmetric N-O stretch (nitro group)
1404	Medium	C-O-H bend
1336	Strong	Symmetric N-O stretch (nitro group)
1298, 1212, 1121	Medium	C-O stretch
1023	Medium	C-H in-plane bend
870	Medium	C-H out-of-plane bend
-	-	C-I stretch (typically in the far IR region, < 600 cm⁻¹)

Sample Preparation: KBr pellet

Experimental Protocols

The following protocols describe the synthesis of **4-Iodo-3-nitrophenol** and the general procedures for obtaining the spectroscopic data.

Synthesis of 4-Iodo-3-nitrophenol.[1]

4-Iodo-3-nitrophenol can be synthesized via the nitration of 3-iodophenol.[1] A solution of fuming nitric acid in glacial acetic acid is added dropwise to a cooled solution of 3-iodophenol in glacial acetic acid.[1] After the addition, the reaction mixture is stirred at room temperature.[1] The product is then precipitated by pouring the reaction mixture into ice water.[1] The crude product is purified by silica gel chromatography.[1]

NMR Spectroscopy

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^{1}H and ^{13}C NMR spectra are typically recorded on a 300 MHz or higher field NMR spectrometer. The sample is dissolved in a deuterated solvent, such as chloroform-d ($CDCl_3$), with tetramethylsilane (TMS) used as an internal standard for chemical shift referencing (δ = 0.00 ppm). For ^{13}C NMR, spectra are generally acquired with proton decoupling to simplify the spectrum to single lines for each unique carbon atom.

IR Spectroscopy

Infrared spectra are commonly obtained using a Fourier Transform Infrared (FT-IR) spectrometer. For solid samples like **4-Iodo-3-nitrophenol**, the potassium bromide (KBr) pellet method is frequently employed. A small amount of the sample is finely ground with dry KBr powder and pressed into a thin, transparent disk, which is then placed in the spectrometer's sample holder for analysis.

Workflow and Data Analysis

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of **4-Iodo-3-nitrophenol**.

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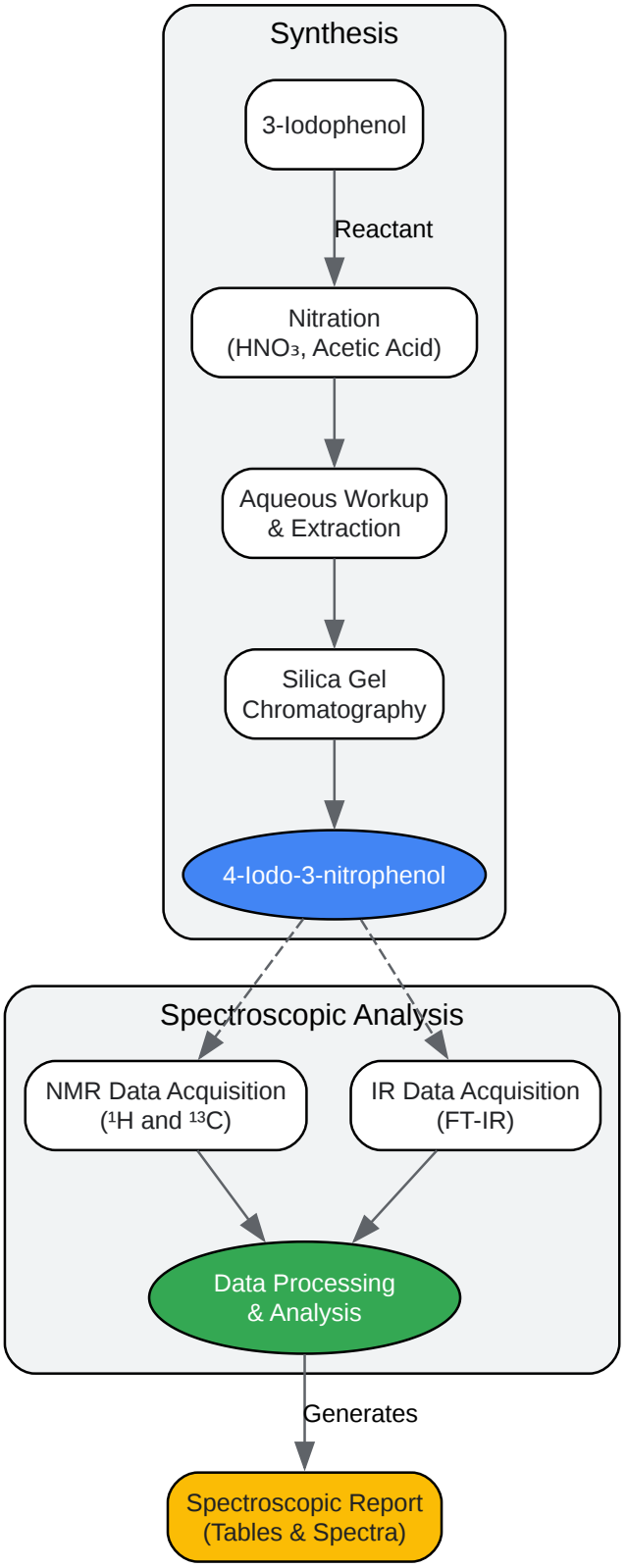

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Workflow for Synthesis and Spectroscopic Analysis.

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References

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